

# Proper Disposal of Pentachloroethane: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Pentachloroethane

Cat. No.: B166500

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **pentachloroethane**, a toxic and environmentally hazardous substance. Researchers, scientists, and drug development professionals must adhere to these procedural guidelines to ensure personal safety and environmental compliance. **Pentachloroethane** is classified as a hazardous waste, and its disposal is regulated by federal and state environmental agencies.<sup>[1]</sup>

## Quantitative Data and Regulatory Information

**Pentachloroethane** is designated as a hazardous waste by the U.S. Environmental Protection Agency (EPA). The following table summarizes key quantitative and regulatory data.

Parameter	Value/Information	Source
EPA Hazardous Waste Number	U184	<sup>[2]</sup> <sup>[3]</sup>
UN Number	1669	<sup>[3]</sup>
UN Hazard Class	6.1 (Toxic)	<sup>[4]</sup>
UN Pack Group	II	<sup>[4]</sup>
Reportable Quantity (RQ)	10 lbs (4.54 kg)	<sup>[5]</sup>
log Pow (Octanol-Water Partition Coefficient)	2.89	<sup>[6]</sup>

Note: The log Pow value indicates a potential for bioaccumulation in aquatic organisms.[7]

## Experimental Protocols: Disposal and Decontamination Procedures

The proper disposal of **pentachloroethane** is a critical safety protocol. The following step-by-step methodology must be followed to manage **pentachloroethane** waste and handle spills.

### 2.1 Personal Protective Equipment (PPE)

Before handling **pentachloroethane**, all personnel must be equipped with the following PPE:

- Gloves: Solvent-resistant gloves.[1]
- Eye Protection: Chemical safety goggles or a face shield in combination with breathing protection.[4]
- Respiratory Protection: A NIOSH/MSHA approved respirator with a filter for organic gases and vapors, especially if ventilation is inadequate.[4][6]
- Protective Clothing: Appropriate protective clothing to prevent skin exposure.[6]

### 2.2 Waste Collection and Storage

- Segregation: Collect all **pentachloroethane** waste in dedicated, properly labeled, and sealed containers.[4][8] Do not mix with other waste streams, particularly incompatible materials such as strong bases (e.g., sodium hydroxide), chemically active metals (e.g., potassium, sodium), and oxidizers.[1]
- Labeling: Clearly label waste containers with "Hazardous Waste" and the name "**Pentachloroethane**."[8]
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from sources of ignition.[6] Ensure secondary containment is used to prevent spills.

### 2.3 Spill and Leak Procedure

In the event of a **pentachloroethane** spill or leak, follow these steps:

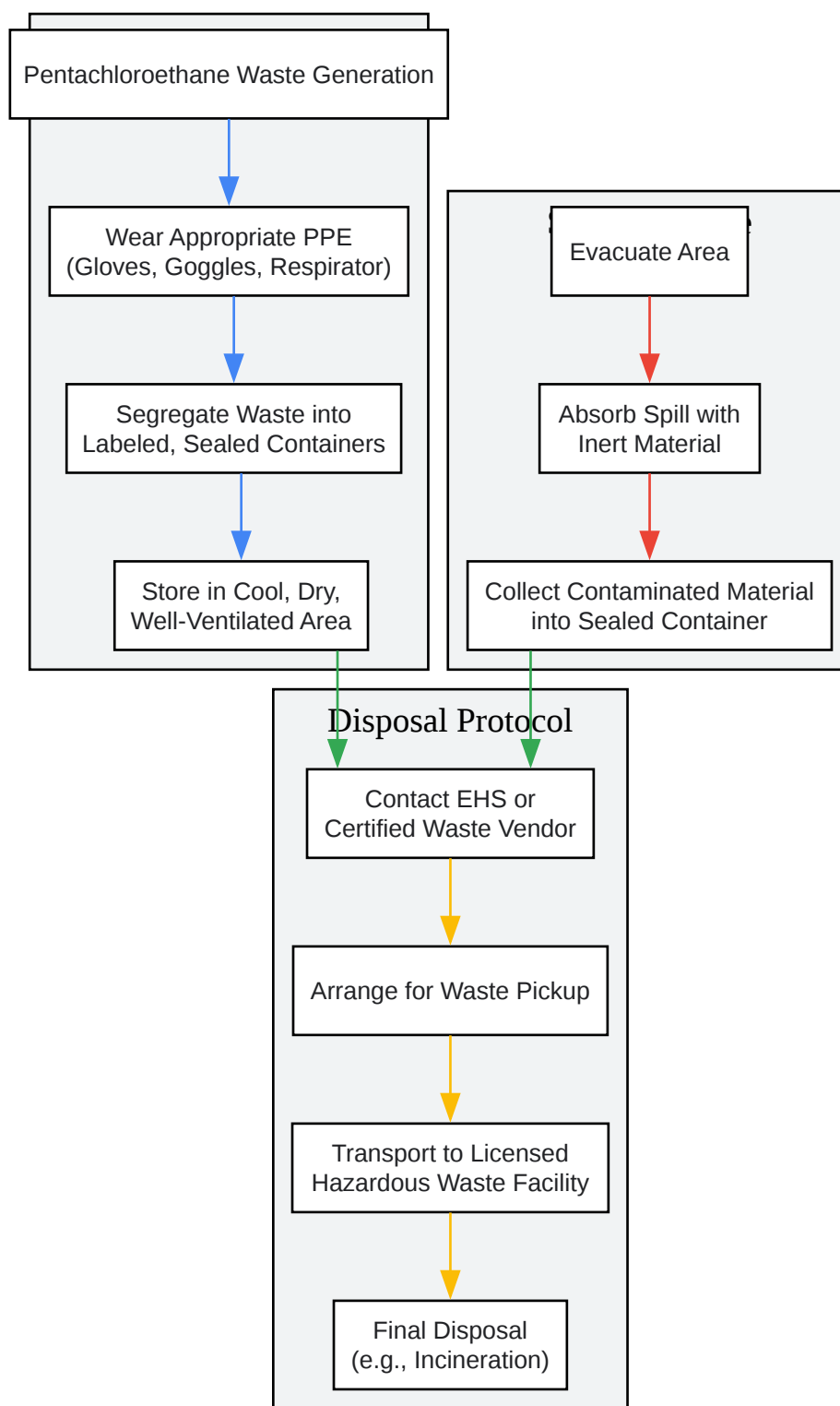
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.<sup>[1]</sup>
- Ventilate: Ensure the area is well-ventilated.<sup>[1]</sup>
- Containment: For small spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth.<sup>[1][4]</sup> Do not use combustible materials.
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for disposal as hazardous waste.<sup>[1][4]</sup>
- Decontamination: Wash the spill area thoroughly after cleanup is complete.<sup>[1]</sup>
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

## 2.4 Final Disposal

- Professional Disposal: **Pentachloroethane** must be disposed of through a licensed hazardous waste disposal facility.<sup>[6]</sup> Contact your institution's Environmental Health and Safety (EHS) office or a certified waste management contractor for specific procedures and to schedule a pickup.<sup>[1][8]</sup>
- Regulatory Compliance: Generators of waste containing **pentachloroethane** must comply with all local, state, and federal regulations regarding storage, transportation, treatment, and disposal.<sup>[3]</sup>

## Visualized Workflow: Pentachloroethane Disposal Pathway

The following diagram illustrates the logical steps for the proper disposal of **pentachloroethane**, from waste generation to final disposal.



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A flowchart illustrating the procedural steps for the safe disposal of **pentachloroethane**.

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